

Application Notes and Protocols for MMB-5Br-INACA

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Compound of Interest

Compound Name: MMB-5Br-INACA

Cat. No.: B10829084

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For Researchers, Scientists, and Drug Development Professionals

Introduction

MMB-5Br-INACA (methyl (5-bromo-1H-indazole-3-carbonyl)-L-valinate) is an analytical reference standard that is structurally similar to known synthetic cannabinoids.^[1] It is primarily intended for research and forensic applications.^[1] Notably, **MMB-5Br-INACA** is categorized as a precursor for the synthesis of other synthetic cannabinoids.^[2] Its sale and handling are often restricted to licensed laboratories and qualified academic research institutions.^[1] This document provides detailed protocols for the safe handling, storage, and use of **MMB-5Br-INACA** in a laboratory setting.

Safety, Handling, and Storage

2.1 Safety Precautions

A comprehensive Safety Data Sheet (SDS) should be obtained from the supplier and reviewed thoroughly by all personnel before handling this compound.^[3] As a potent chemical of unknown toxicological properties, **MMB-5Br-INACA** should be handled with extreme caution.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (nitrile or neoprene), and safety glasses or goggles.

- Ventilation: All handling of solid material and preparation of solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or vapors.
- Emergency Procedures: Ensure access to an emergency eyewash station and safety shower. In case of exposure, immediately flush the affected area with copious amounts of water and seek medical attention.

2.2 Storage Conditions

Proper storage is critical to maintain the integrity and stability of **MMB-5Br-INACA**.

Parameter	Recommendation
Storage Temperature	Store at -20°C for long-term stability.
Atmosphere	Store in a tightly sealed container, under an inert atmosphere (e.g., Argon or Nitrogen) if possible.
Light Sensitivity	Protect from light by using an amber vial or by storing it in a dark place.
Stability	The compound is reported to be stable for at least 5 years when stored correctly. [3]

Initial shipments on dry ice indicate the necessity for cold storage upon receipt.[\[1\]](#)

Physicochemical and Solubility Data

Property	Value	Reference
Molecular Formula	<chem>C14H16BrN3O3</chem>	[1]
Molecular Weight	354.2 g/mol	[1]
Appearance	Solid	[1]
Purity	≥98%	[1]
Solubility	DMF: 14 mg/mL DMSO: 14 mg/mL Ethanol: 14 mg/mL PBS (pH 7.2): 0.20 mg/mL	

Application Notes

4.1 Primary Application: Analytical Reference Standard

MMB-5Br-INACA's primary role is as a certified reference material for the qualitative and quantitative analysis of synthetic cannabinoid precursors in forensic and research samples. Its well-defined structure and purity make it suitable for method validation, instrument calibration, and as a control in analytical assays.

4.2 Secondary Application: Synthetic Precursor

MMB-5Br-INACA serves as a chemical precursor for the synthesis of various indazole-based synthetic cannabinoids. Researchers in medicinal chemistry and drug development may use it as a starting material for creating novel compounds for pharmacological evaluation.

4.3 Pharmacological Profile

There is limited publicly available information on the specific pharmacological effects, metabolism, or signaling pathways of **MMB-5Br-INACA** itself. As a precursor, it may not possess significant biological activity at cannabinoid receptors until chemically modified. Research efforts are more commonly focused on the toxicological and pharmacological profiles of the final synthetic cannabinoid products derived from it.

Experimental Protocols

5.1 Protocol for Preparation of Stock Solutions

This protocol describes the preparation of a 10 mg/mL stock solution in DMSO.

- Acclimatization: Allow the vial of **MMB-5Br-INACA** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of the solid compound into a sterile, amber glass vial.
- Solubilization: Add the appropriate volume of anhydrous DMSO to the vial. For example, to prepare a 10 mg/mL solution, add 1 mL of DMSO to 10 mg of **MMB-5Br-INACA**.

- Mixing: Vortex the solution gently until all the solid has dissolved. Sonication in a water bath can be used to aid dissolution if necessary.
- Storage: Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

5.2 Protocol for HPLC-TOF Analysis

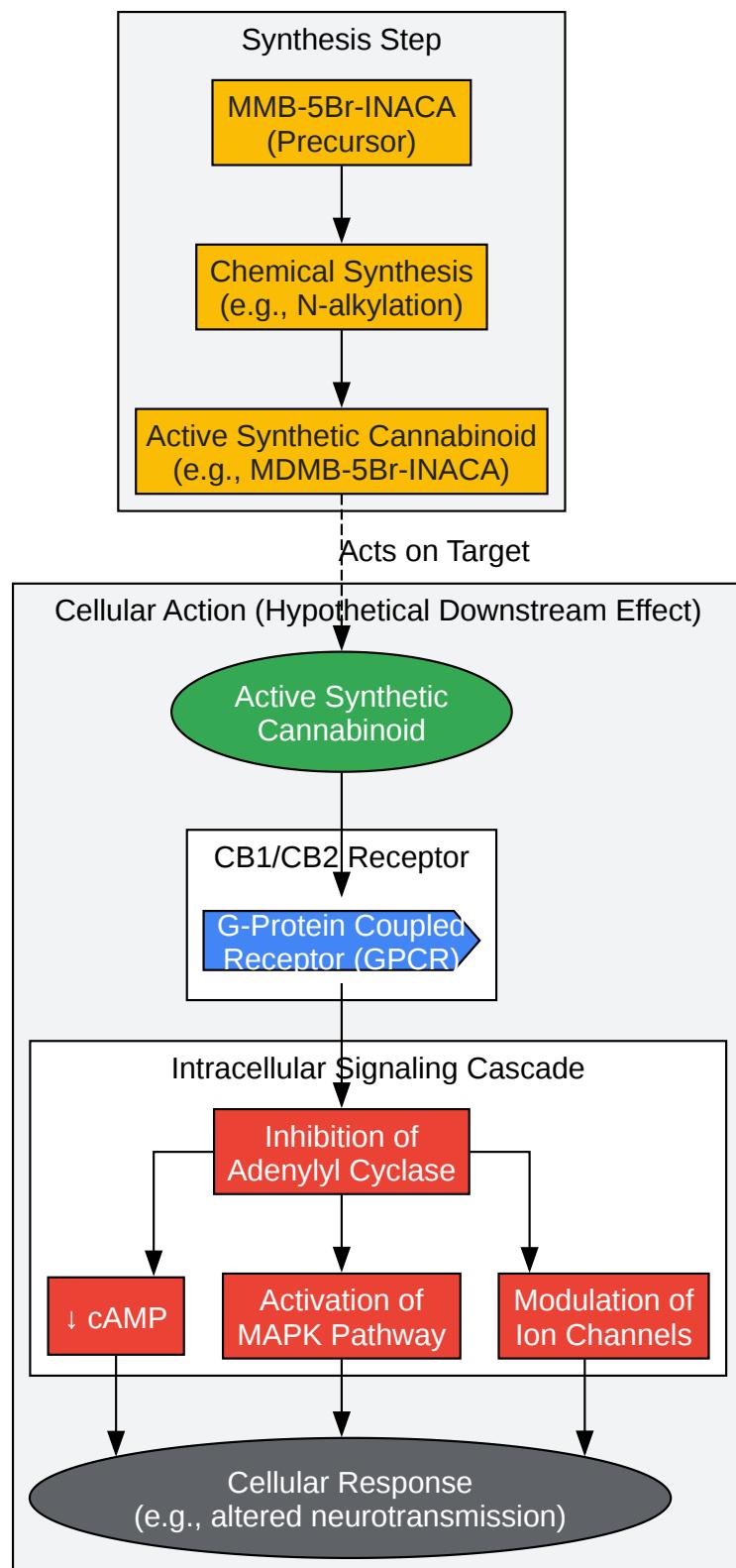
This protocol is based on a published method for the analysis of **MMB-5Br-INACA**.[\[3\]](#)

- Sample Preparation: Dilute the stock solution of **MMB-5Br-INACA** to the desired concentration (e.g., 1 µg/mL) using the mobile phase.
- Instrumentation: Agilent 1260 Infinity HPLC with a 6230B TOF mass spectrometer.[\[3\]](#)
- Chromatographic Conditions:
 - Column: Zorbax Eclipse XDB-C18, 50 x 4.6 mm, 1.8 µm.[\[3\]](#)
 - Mobile Phase A: 0.1% formic acid and 1mM ammonium formate in water.[\[3\]](#)
 - Mobile Phase B: 0.1% formic acid in methanol.[\[3\]](#)
 - Gradient: Start at 5% B, increase to 40% B over 4 min, then to 70% B over 2 min, then to 100% B over 5 min, hold for 1 min, and return to 5% B for re-equilibration.[\[3\]](#)
 - Flow Rate: 1.0 mL/min.[\[3\]](#)
 - Injection Volume: 1 µL.[\[3\]](#)
- Mass Spectrometry Conditions (ESI+):
 - Ionization Mode: Dual AJS ESI, positive ion scan.[\[3\]](#)
 - Mass Range: 82 to 1000 amu.[\[3\]](#)
 - Gas Temperature: 325 °C.[\[3\]](#)
 - Gas Flow: 6 L/min (drying gas), 8 L/min (sheath gas).[\[3\]](#)

- Nebulizer: 25 psig.[\[3\]](#)
- Vcap: 4000 V.[\[3\]](#)
- Fragmentor: 175 V.[\[3\]](#)

Visualizations

Caption: Workflow for handling and application of **MMB-5Br-INACA**.



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Caption: Potential pathway from precursor to cellular effects.

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